

# Technical Guide: Toxicology and Ecotoxicology of Sodium 4-Isopropylbenzenesulfonate

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## Compound of Interest

Compound Name: Sodium 4-isopropylbenzenesulfonate

Cat. No.: B3423801

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## Introduction

**Sodium 4-isopropylbenzenesulfonate**, also known as sodium cumene sulfonate, is a hydrotrope, a class of compounds that enhance the solubility of sparingly soluble substances in aqueous solutions. Its primary applications are in industrial and household cleaning products, personal care items, and as a viscosity-reducing agent.<sup>[1]</sup> This technical guide provides a comprehensive overview of the available toxicological and ecotoxicological data for **sodium 4-isopropylbenzenesulfonate**, with a focus on quantitative data, experimental methodologies, and potential mechanisms of action.

## Chemical and Physical Properties

Property	Value	Reference
CAS Number	28348-53-0, 32073-22-6	[2]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NaO <sub>3</sub> S	[1]
Molecular Weight	222.24 g/mol	[3]
Physical State	Solid	[3]
Appearance	White to cream powder	[4]
Water Solubility	330 g/L	[3]
Vapor Pressure	1.09 x 10 <sup>-9</sup> Pa at 25°C	[3]
Log K <sub>ow</sub> (Octanol/Water Partition Coefficient)	-1.5	[3]

## Toxicology

The toxicological profile of **sodium 4-isopropylbenzenesulfonate** has been evaluated through various studies, primarily focusing on acute toxicity and local irritation. The data is largely derived from the OECD SIDS (Screening Information Data Set) report on hydrotropes, which includes sodium cumene sulfonate.[5]

## Acute Toxicity

Endpoint	Species	Route	Value	Reference
LD <sub>50</sub>	Rat	Oral	> 2000 mg/kg bw	[6]
LD <sub>50</sub> (analogue: calcium xylene sulfonate)	Rat	Dermal	> 2000 mg/kg bw	[7]
LC <sub>50</sub> (analogue: sodium toluene sulfonate)	Rat	Inhalation	> 6.41 mg/L (4h)	[7]

## Skin and Eye Irritation

Endpoint	Species	Result	Reference
Skin Irritation	Rabbit	Not irritating	[2][7]
Eye Irritation	Rabbit	Slightly irritating (reversible)	[2][7]

## Experimental Protocols

A study on sodium p-toluenesulfonate, a related hydrotrope, followed a protocol consistent with OECD Guideline 401.[6] While the full report for **sodium 4-isopropylbenzenesulfonate** is not publicly available, the methodology would have been similar:

- Test Species: Rat (specific strain not specified).
- Administration: Oral gavage.
- Dose: A limit test was likely performed at a dose of 2000 mg/kg body weight.
- Observations: Animals were observed for clinical signs of toxicity and mortality for a period of at least 14 days. Gross necropsy was performed at the end of the observation period.
- Findings: The oral LD<sub>50</sub> was determined to be greater than 2000 mg/kg body weight. Observed signs of toxicity at this dose included diarrhea.[6]

Studies on sodium cumene sulfonate have shown it to be non-irritating to the skin.[2][7] The general protocol for such a test is as follows:

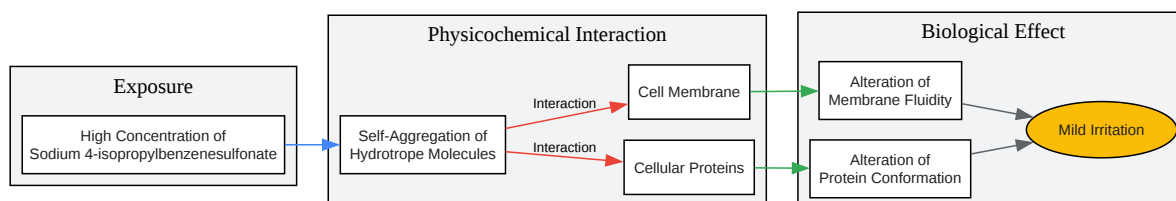
- Test Species: Albino rabbit.
- Application: A single dose of the test substance is applied to a small area of shaved skin.
- Exposure: The test site is covered with a gauze patch for a 4-hour exposure period.
- Observations: The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- Findings: Sodium cumene sulfonate did not produce significant skin irritation.[2][7]

Sodium cumene sulfonate has been found to be a slight but reversible eye irritant.[2][7] The experimental procedure is generally as follows:

- Test Species: Albino rabbit.
- Application: A single dose of the test substance is applied into the conjunctival sac of one eye.
- Observations: The eyes are examined for signs of corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at 1, 24, 48, and 72 hours after application.
- Findings: The substance caused slight, reversible eye irritation.[2][7]

## Mechanism of Toxicity

Specific signaling pathways for **sodium 4-isopropylbenzenesulfonate** toxicity have not been elucidated. As a hydrotrope, its primary interaction with biological systems is likely related to its amphiphilic nature. At high concentrations, hydrotropes can self-aggregate and interact with cell membranes and proteins. This interaction is generally non-covalent and may lead to alterations in membrane fluidity or protein conformation, potentially causing mild irritation. The low toxicity profile suggests that these interactions do not lead to significant cellular damage at typical exposure levels.



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General Mechanism of Hydrotrope-Induced Irritation.

## Ecotoxicology

The ecotoxicological effects of **sodium 4-isopropylbenzenesulfonate** have been assessed for key aquatic organisms. The substance is considered to have low aquatic toxicity.

Endpoint	Species	Duration	Value	Reference
LC <sub>50</sub>	Oncorhynchus mykiss (Rainbow Trout)	96 hours	> 100 mg/L	[8]
EC <sub>50</sub>	Daphnia magna (Water Flea)	48 hours	> 1000 mg/L	[2]
EC <sub>50</sub>	Green Algae (Scenedesmus subspicatus)	96 hours	230 mg/L	[7]

## Environmental Fate

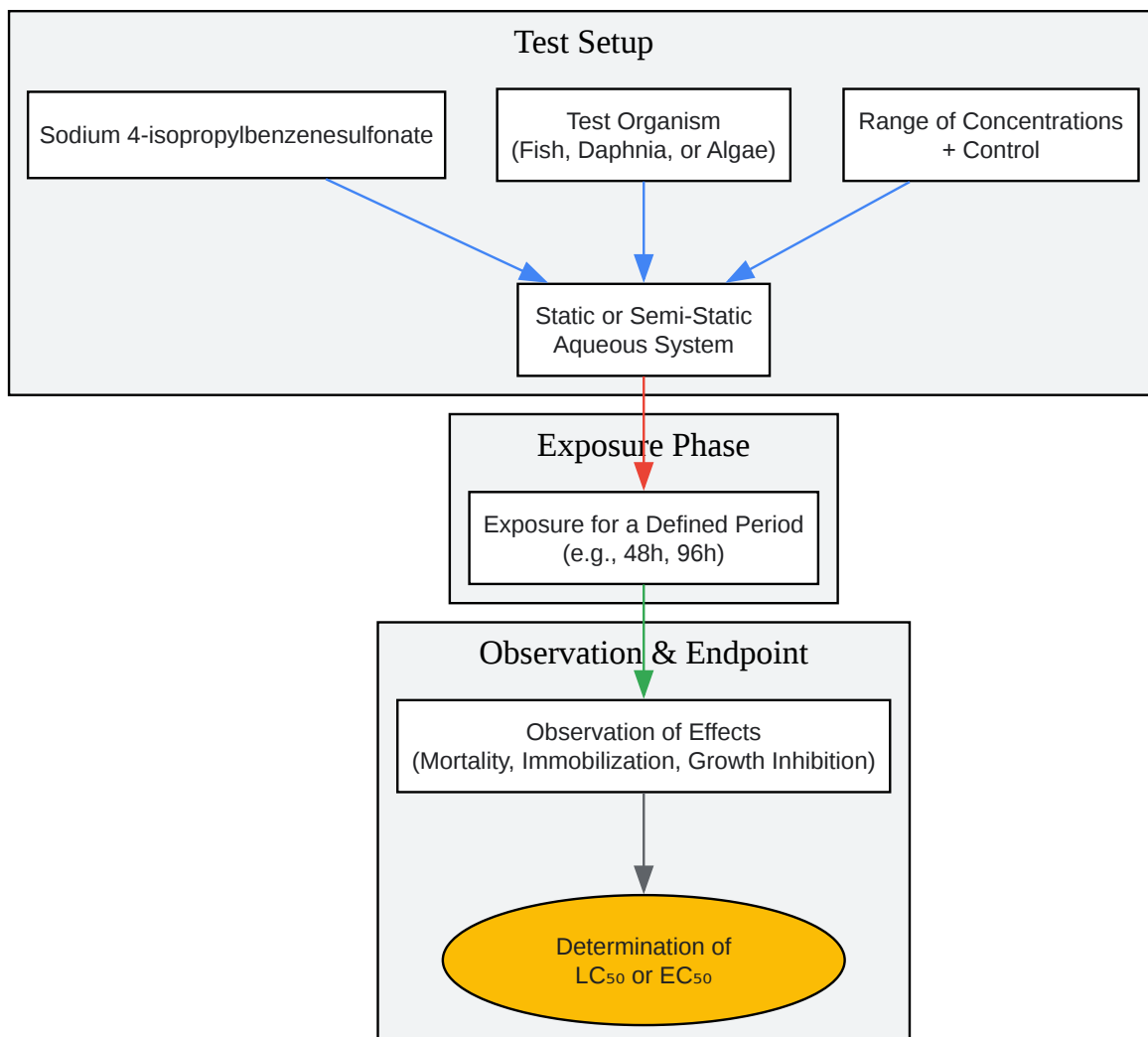
**Sodium 4-isopropylbenzenesulfonate** is readily biodegradable, indicating a low potential for persistence in the environment.

Endpoint	Test Guideline	Result	Reference
Ready Biodegradability	OECD 301B (CO <sub>2</sub> Evolution)	Readily biodegradable	[9]

## Experimental Protocols

- Test Species:Oncorhynchus mykiss (Rainbow Trout).
- Exposure: Fish are exposed to a range of concentrations of the test substance in a static or semi-static system for 96 hours.
- Observations: Mortality is recorded at 24, 48, 72, and 96 hours.
- Findings: The 96-hour LC<sub>50</sub> for rainbow trout was greater than 100 mg/L.[8]
- Test Species:Daphnia magna.

- Exposure: Daphnids are exposed to the test substance for 48 hours in a static system.
- Observations: The number of immobilized daphnids is recorded at 24 and 48 hours.
- Test Conditions from a specific study: Static test without aeration at  $20 \pm 2$  °C. The medium had a hardness of 146 mg/L (as  $\text{CaCO}_3$ ) and a pH of 8.2.[2]
- Findings: The 48-hour  $\text{EC}_{50}$  for *Daphnia magna* was greater than 1000 mg/L.[2]
- Test Species: *Scenedesmus subspicatus*.
- Exposure: Exponentially growing cultures of algae are exposed to various concentrations of the test substance for 72-96 hours.
- Observations: Algal growth is measured over time and compared to a control.
- Findings: The 96-hour  $\text{EC}_{50}$  for *Scenedesmus subspicatus* was 230 mg/L.[7]
- Method:  $\text{CO}_2$  Evolution Test.
- Principle: A solution of the test substance in a mineral medium is inoculated with microorganisms and incubated under aerobic conditions. The degradation is followed by the measurement of the amount of  $\text{CO}_2$  produced.
- Duration: 28 days.
- Findings: **Sodium 4-isopropylbenzenesulfonate** is considered readily biodegradable.[9]



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